

HPLC methods for (+)-Octopamine detection and quantification

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Compound of Interest

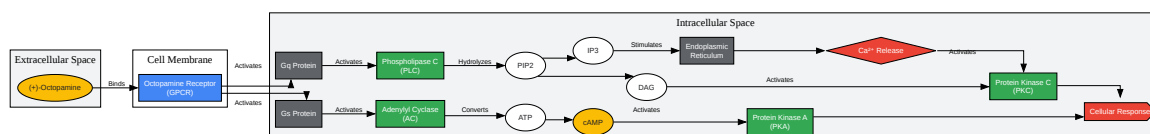
Compound Name: (+)-Octopamine

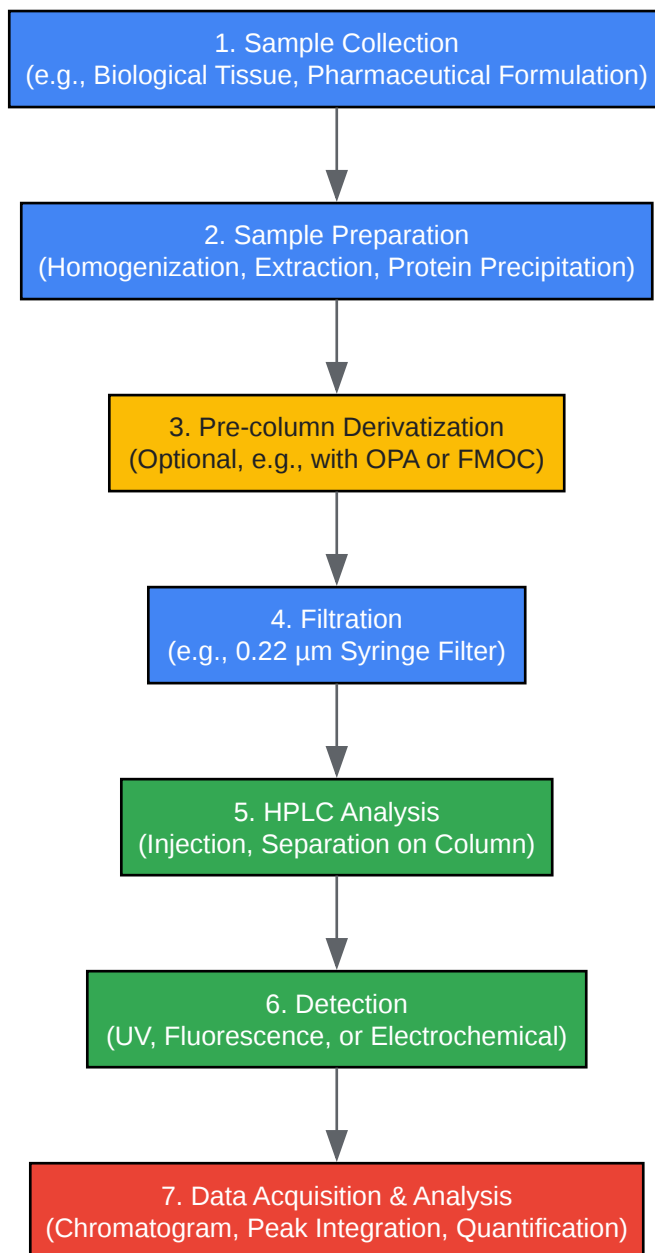
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Octopamine Signaling Pathway

(+)-Octopamine, an invertebrate functional analog of norepinephrine, acts as a neurotransmitter, neuromodulator, and neurohormone.[1][2] It binds to specific G-protein coupled receptors (GPCRs), triggering downstream signaling cascades. Activation of octopamine receptors can lead to the stimulation of adenylyl cyclase (AC), which increases intracellular cyclic AMP (cAMP) levels.[3] This, in turn, activates Protein Kinase A (PKA), which can phosphorylate target proteins like calcium channels.[3] Another pathway involves the Gq protein, which activates phospholipase C (PLC), leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). This cascade results in the release of intracellular calcium (Ca^{2+}) and the activation of Protein Kinase C (PKC).[1]





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References

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